

# Application Notes and Protocols for Benzyl Propionate as a Fragrance Ingredient

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## Compound of Interest

Compound Name: Benzyl propionate

Cat. No.: B094898

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## Introduction

**Benzyl propionate** (CAS No. 122-63-4) is an ester widely utilized in the fragrance industry for its pleasant aromatic profile.[1][2] Chemically, it is the product of the esterification of benzyl alcohol and propionic acid.[3][4] Its characteristic sweet, fruity, and floral scent makes it a versatile ingredient in a variety of consumer products, including perfumes, cosmetics, soaps, and detergents.[2][5][6] This document provides detailed application notes and experimental protocols for the analysis and safety assessment of **benzyl propionate** as a fragrance ingredient.

## Physicochemical and Olfactory Properties

Accurate characterization of **benzyl propionate**'s properties is essential for its effective and safe use in formulations.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **benzyl propionate**:

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[3][7]
Molecular Weight	164.20 g/mol	[3][7]
Appearance	Colorless liquid	[5][8]
Boiling Point	222 °C	[3][5][7][8]
Density	1.03 g/mL at 25 °C	[7][8]
Vapor Pressure	0.105 mmHg at 25 °C	[5]
logP	2.14 - 2.46	[5][9]
Solubility	Soluble in alcohol and ether; insoluble in water and glycerol.	[8]
Flash Point	96 - 101 °C	[3][5]

## Olfactory Profile

**Benzyl propionate** is characterized by a complex and pleasant aroma. Its scent profile is described as:

- Primary Notes: Fruity, sweet, floral (specifically jasmine-like).[6][10][11]
- Secondary Nuances: Apple, apricot, banana, pear, pineapple, and grape.[6][8]

Givaudan describes its scent as a floral jasmine note that is distinctly more fruity than benzyl acetate.[10] This combination of floral and fruity characteristics makes it a valuable component for creating a wide range of fragrance experiences.[3][4][6]

## Applications and Recommended Usage Levels

**Benzyl propionate** is used to impart fruity and floral notes in a variety of products.[4][6] According to European Union regulations, fragrance allergens, which can include **benzyl propionate** under certain conditions, must be declared on the label if their concentration exceeds 0.001% in leave-on products and 0.01% in rinse-off products.[12] While specific

maximum concentration limits for **benzyl propionate** are not detailed in the provided search results, a safety assessment for benzyl salicylate by the Scientific Committee on Consumer Safety (SCCS) provides a framework for how such limits are established for fragrance ingredients. For benzyl salicylate, maximum use concentrations vary by product type, for instance, up to 4% in hydroalcoholic-based fragrances and 0.7% in leave-on body products. [\[13\]](#)

## Experimental Protocols

### Quality Control: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard method for the identification and quantification of fragrance compounds in cosmetic products.[\[14\]](#)

Objective: To determine the purity of **benzyl propionate** and its concentration in a finished product.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-5 or equivalent)[\[15\]](#)
- Helium (carrier gas)
- **Benzyl propionate** standard
- Internal standard (e.g., 1,4-dibromobenzene)[\[16\]](#)
- Methanol (analytical grade)
- Methyl tert-butyl ether (MTBE)
- Anhydrous sodium sulfate
- Sample of cosmetic product

#### Sample Preparation (Liquid-Liquid Extraction):[\[17\]](#)

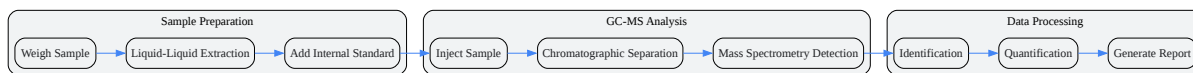
- Weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add 5 mL of deionized water and 5 mL of MTBE.
- Mix thoroughly for 30 minutes.
- Add 5 g of anhydrous sodium sulfate to remove water and centrifuge for 30 minutes at 3000 g.
- Collect the supernatant (MTBE layer).
- Add a known concentration of the internal standard.
- Dilute with MTBE to the desired concentration for GC-MS analysis.

#### GC-MS Parameters:

- Injection Mode: Splitless[\[13\]](#)
- Oven Program: 60°C, ramp to 246°C at 3°C/min[\[15\]](#)
- Carrier Gas: Helium
- Ionization Mode: Electron Ionization (EI)
- Mass Spectrometer: Scan mode for identification, Selected Ion Monitoring (SIM) mode for quantification.

#### Data Analysis:

- Identify **benzyl propionate** by comparing its mass spectrum and retention time with that of a certified standard.
- Quantify the concentration of **benzyl propionate** by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.



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Workflow for GC-MS analysis of **benzyl propionate**.

## Safety Assessment: Human Repeated Insult Patch Test (HRIPT)

The HRIPT is a standard method to assess the skin sensitization potential of a substance.<sup>[2][7][8][18][19]</sup>

Objective: To determine if **benzyl propionate** induces skin sensitization under exaggerated exposure conditions.

Methodology Overview: The test consists of two phases: an induction phase and a challenge phase, separated by a rest period.<sup>[7][8][19]</sup>

Induction Phase:

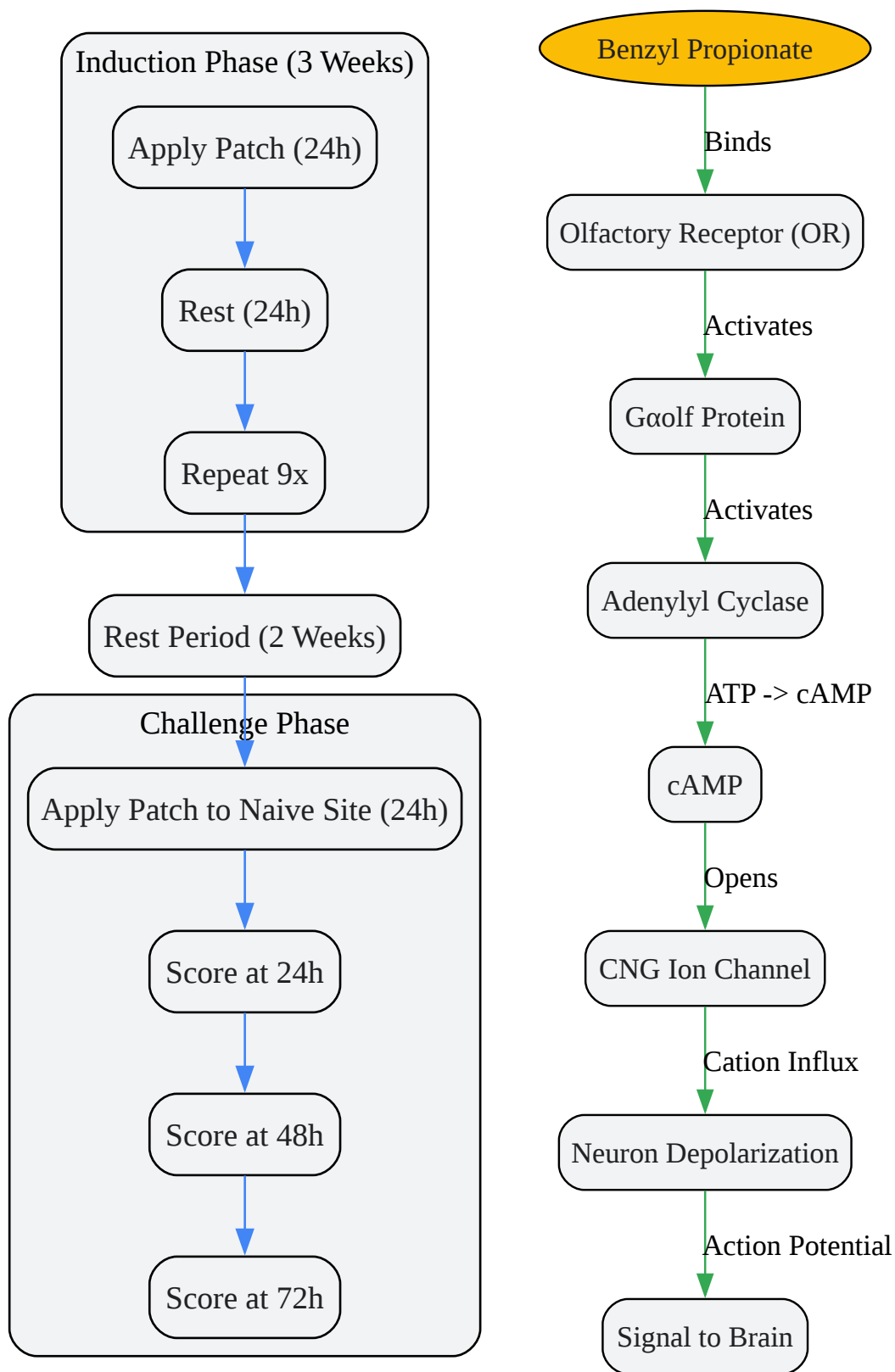
- Prepare the test substance (**benzyl propionate**) at the desired concentration in a suitable vehicle (e.g., 75% diethyl phthalate/25% ethanol).<sup>[19]</sup>
- Apply the substance to a small patch and affix it to the back of human volunteers for 24 hours.<sup>[7][8][19]</sup>
- After 24 hours, remove the patch. Allow a 24-hour rest period.<sup>[7][8][19]</sup>
- Repeat this procedure nine times over a three-week period.<sup>[7][8][19]</sup>
- Evaluate the skin for any signs of irritation after each application.

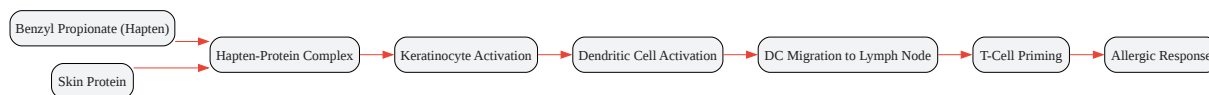
Rest Period: A two-week rest period follows the induction phase.<sup>[7][8][19]</sup>

**Challenge Phase:**

- Apply a new patch with the test substance to a naive skin site (a site not previously exposed).[\[7\]](#)[\[8\]](#)[\[19\]](#)
- Remove the patch after 24 hours.
- Score the skin reaction at 24, 48, and 72 hours after patch application.[\[19\]](#)
- A dermatologist should be present for the 72-hour reading.[\[19\]](#)

Interpretation: A reaction at the challenge site that is more significant than any irritation observed during the induction phase may be indicative of skin sensitization.[\[7\]](#)





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